

# Personal protective equipment for handling 4-Butylbiphenyl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Butylbiphenyl

Cat. No.: B7767010

[Get Quote](#)

## Essential Safety and Handling Guide for 4-Butylbiphenyl

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Butylbiphenyl** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize risks.

## Compound Data and Physical Properties

A fundamental aspect of safe laboratory practice is a comprehensive understanding of the chemical and physical properties of the substances being handled. The following table summarizes key data for **4-Butylbiphenyl**.

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>18</sub>	[1]
Appearance	Liquid	[2]
Melting Point/Range	6 - 8 °C / 42.8 - 46.4 °F	[2]
Boiling Point/Range	140 - 141 °C / 284 - 285.8 °F	[2]
Solubility	No information available	[2]

## Hazard Identification and Personal Protective Equipment (PPE)

While **4-Butylbiphenyl** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, adherence to standard laboratory safety protocols and the use of appropriate Personal Protective Equipment (PPE) are crucial to prevent exposure.<sup>[2]</sup>

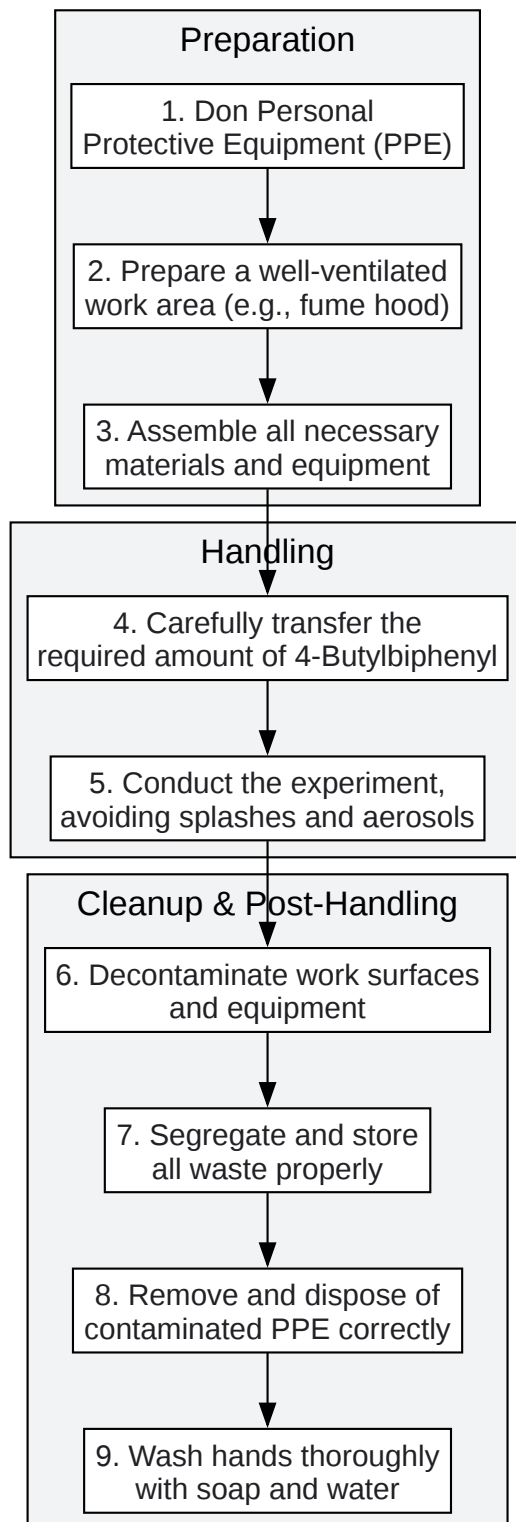
Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Standard/Specification
Eye/Face Protection	Safety glasses with side-shields or goggles	ANSI Z87.1 or European Standard EN166 <sup>[2]</sup>
Skin and Body Protection	- Laboratory coat- Long-sleeved clothing- Closed-toe shoes	<sup>[3]</sup> <sup>[4]</sup>
Hand Protection	Appropriate protective gloves (e.g., nitrile)	<sup>[2]</sup> <sup>[3]</sup>
Respiratory Protection	Not required under normal use conditions. A particle filter is recommended if dust or aerosols are generated.	<sup>[2]</sup>

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **4-Butylbiphenyl** is essential for maintaining a safe laboratory environment. The following workflow outlines the procedural steps from preparation to post-handling cleanup.

## Operational Workflow for Handling 4-Butylbiphenyl



[Click to download full resolution via product page](#)

*Operational Workflow for Handling **4-Butylbiphenyl**.*

## Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is critical.

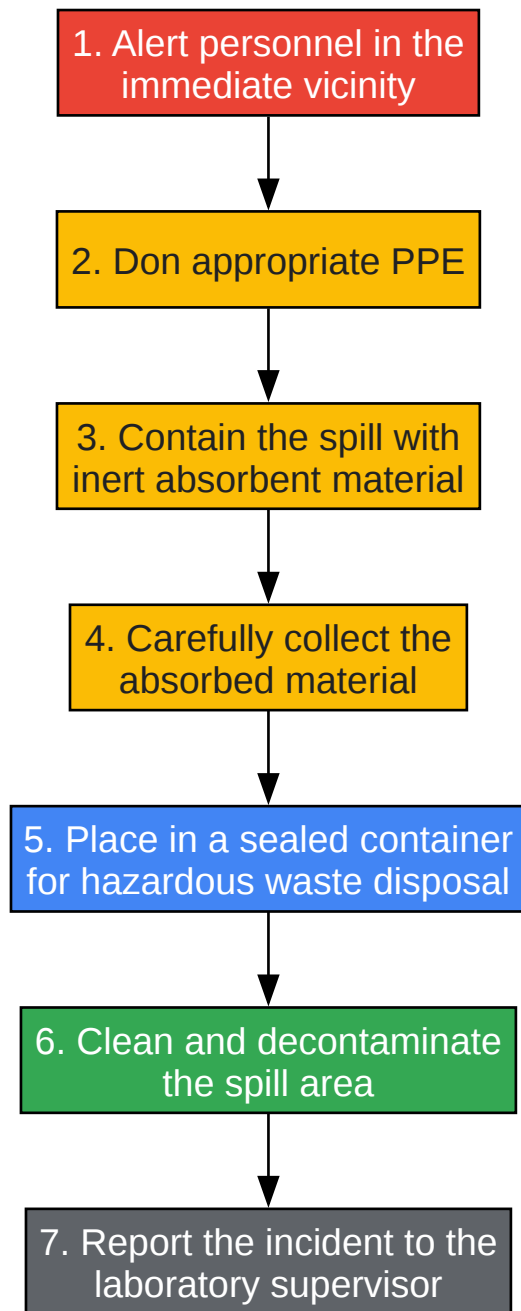
### First-Aid Measures

Exposure Route	First-Aid Procedure	Reference
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	<a href="#">[2]</a>
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.	<a href="#">[2]</a>
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.	<a href="#">[2]</a>
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.	<a href="#">[2]</a>

## Spill Response Plan

A clear and practiced spill response plan is vital for mitigating the impact of an accidental release.

## Emergency Spill Response Plan for 4-Butylbiphenyl



[Click to download full resolution via product page](#)

*Emergency Spill Response Plan.*

## Disposal Plan

Proper disposal of **4-Butylbiphenyl** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

#### Protocol for Waste Disposal:

- **Waste Segregation:** All materials contaminated with **4-Butylbiphenyl**, including unused compound, absorbent materials from spills, and contaminated PPE (such as gloves), must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.[5][6]
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Butylbiphenyl**," and an indication of the contents (e.g., "solid waste," "liquid waste").[6]
- **Storage:** The sealed waste container should be stored in a designated satellite accumulation area or the main hazardous waste storage area. This area should be well-ventilated and away from incompatible materials.[5][6]
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor.[6] Never dispose of **4-Butylbiphenyl** down the drain or in regular trash. [5][6] Empty containers may retain product residue and should be treated as hazardous waste.[5]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-tert-Butylbiphenyl | C<sub>16</sub>H<sub>18</sub> | CID 137120 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. fishersci.se [fishersci.se]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [Personal protective equipment for handling 4-Butylbiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7767010#personal-protective-equipment-for-handling-4-butylbiphenyl\]](https://www.benchchem.com/product/b7767010#personal-protective-equipment-for-handling-4-butylbiphenyl)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)